

An In-depth Technical Guide to 6-Bromo-2,2-dimethyl-2H-chromene

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Compound of Interest

Compound Name: 6-Bromo-2,2-dimethyl-2H-chromene

Cat. No.: B1279687

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For Researchers, Scientists, and Drug Development Professionals

Introduction

6-Bromo-2,2-dimethyl-2H-chromene is a heterocyclic organic compound that belongs to the chromene family. Chromenes, also known as benzopyrans, are bicyclic structures consisting of a benzene ring fused to a pyran ring. The presence of a bromine atom and two methyl groups on the chromene scaffold imparts specific chemical properties that make it a valuable intermediate in organic synthesis. This technical guide provides a comprehensive overview of **6-Bromo-2,2-dimethyl-2H-chromene**, including its chemical identity, physicochemical properties, a representative synthesis protocol, and its application in the synthesis of bioactive molecules.

Chemical Identity

- IUPAC Name: **6-bromo-2,2-dimethyl-2H-chromene**
- CAS Number: 82305-04-2

Physicochemical and Spectral Data

A summary of the key physicochemical and spectral properties of **6-Bromo-2,2-dimethyl-2H-chromene** is presented in the table below. This data is crucial for its identification, purification,

and use in subsequent chemical reactions.

Property	Value
Molecular Formula	C ₁₁ H ₁₁ BrO
Molecular Weight	239.11 g/mol
Appearance	Not explicitly available in search results
Melting Point	Not explicitly available in search results
Boiling Point	Not explicitly available in search results
Solubility	Not explicitly available in search results
¹ H NMR	Not explicitly available in search results
¹³ C NMR	Not explicitly available in search results
Mass Spectrum	Not explicitly available in search results
IR Spectrum	Not explicitly available in search results

Note: Specific experimental data for the physicochemical and spectral properties of **6-Bromo-2,2-dimethyl-2H-chromene** were not available in the provided search results. The data for related compounds, such as 6-bromo-2H-chromene, can be found in public databases like PubChem.

Experimental Protocols

Representative Synthesis of a Chromene Derivative: 3-Acetyl-6-bromo-2H-chromene

While a specific protocol for the synthesis of **6-Bromo-2,2-dimethyl-2H-chromene** was not found, the following is a detailed experimental procedure for the synthesis of a structurally related compound, 3-Acetyl-6-bromo-2H-chromene. This protocol illustrates a general method for the construction of the 6-bromochromene scaffold.

Materials:

- 5-bromo-2-hydroxybenzaldehyde
- Potassium carbonate (finely ground and dried)
- Butan-2-one
- But-3-en-2-one
- Silica gel for column chromatography
- Methylene chloride
- Cyclohexane
- Diisopropyl ether

Procedure:

- A solution of 5-bromo-2-hydroxybenzaldehyde (100 g, 497 mmol) and potassium carbonate (13.8 g, 100 mmol) in butan-2-one (220 ml) is brought to reflux.
- A solution of but-3-en-2-one (35.31 g, 497 mmol) in butan-2-one (40 ml) is then added dropwise over 15 to 20 minutes.
- After 4 hours of refluxing, an additional portion of potassium carbonate (13.8 g, 100 mmol) is added.
- The reaction mixture is refluxed for an additional 16 hours.
- After cooling to room temperature, the solid is removed by filtration and washed with two 50 ml portions of butan-2-one.
- The filtrate is concentrated under reduced pressure.
- The resulting residue is purified by column chromatography on silica gel, using a 1:1 mixture of methylene chloride and cyclohexane as the eluent.

- Recrystallization from diisopropyl ether yields the final product, 3-Acetyl-6-bromo-2H-chromene, as a yellowish solid.

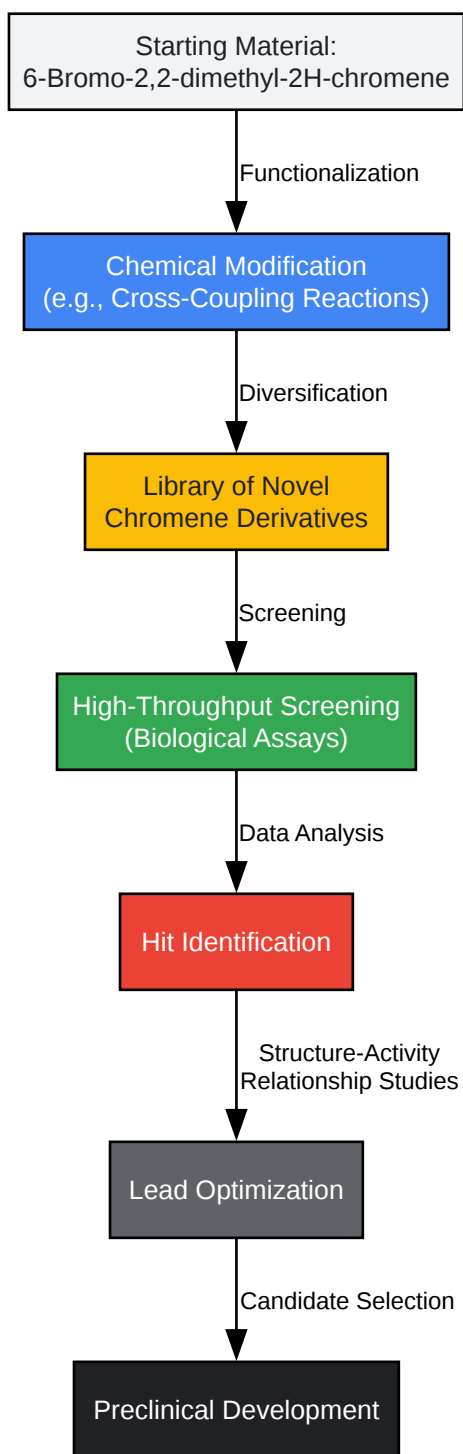
Applications in the Synthesis of Bioactive Molecules

6-Bromo-2,2-dimethyl-2H-chromene serves as a versatile building block in the synthesis of more complex molecules with potential biological activities. The chromene nucleus is a common scaffold in a variety of natural products and synthetic compounds that exhibit a wide range of pharmacological properties, including antimicrobial, anti-inflammatory, and anticancer activities.

The bromine atom at the 6-position provides a reactive handle for further functionalization through various cross-coupling reactions, such as Suzuki, Heck, and Sonogashira couplings. These reactions allow for the introduction of diverse substituents, enabling the generation of libraries of novel chromene derivatives for drug discovery screening.

Logical Workflow for Drug Discovery Application

The following diagram illustrates a logical workflow for the utilization of **6-Bromo-2,2-dimethyl-2H-chromene** in a drug discovery program.



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Caption: Logical workflow for the use of **6-Bromo-2,2-dimethyl-2H-chromene** in drug discovery.

This workflow highlights the progression from the starting material to the generation of a diverse library of compounds, followed by biological screening to identify "hits." These hits then undergo lead optimization to improve their pharmacological properties, ultimately leading to the selection of a candidate for preclinical development. The versatility of **6-Bromo-2,2-dimethyl-2H-chromene** makes it an important tool in this process.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com